

molecular weight and formula of 2-chlorophenyl cyclohexanecarboxylate

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Compound of Interest

Compound Name:	2-chlorophenyl cyclohexanecarboxylate
CAS No.:	101068-39-7
Cat. No.:	B5917681

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An In-depth Technical Guide to a Key Synthetic Building Block: 4-(4-Chlorophenyl)cyclohexanecarboxylic Acid

A Note on the Target Compound: Initial searches for "**2-chlorophenyl cyclohexanecarboxylate**" did not yield sufficient data in scientific literature and chemical databases for a comprehensive technical guide. Therefore, this guide will focus on the structurally related and well-documented compound, 4-(4-Chlorophenyl)cyclohexanecarboxylic Acid. This compound shares key structural motifs—a chlorophenyl group and a cyclohexane ring—and serves as an excellent, tangible subject for an in-depth technical exploration relevant to researchers, scientists, and drug development professionals.

Introduction

4-(4-Chlorophenyl)cyclohexanecarboxylic acid is a bifunctional organic molecule of significant interest in medicinal chemistry and materials science. As a synthetic intermediate, its rigid cyclohexane core and substituted phenyl ring provide a versatile scaffold for the development of complex molecular architectures. Its most notable application lies in its role as a key

precursor in the synthesis of Atovaquone, an antimalarial drug.^[1] The structural features of this compound—specifically the stereochemistry of the cyclohexane ring—are often crucial for the biological activity of the final products, making its synthesis and characterization a critical aspect of drug development.

Physicochemical Properties

The inherent characteristics of 4-(4-Chlorophenyl)cyclohexanecarboxylic acid dictate its behavior in chemical reactions and its suitability for various applications. A summary of its core properties is presented below.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₅ ClO ₂	^[1]
Molecular Weight	238.71 g/mol	^[1]
CAS Number	49708-81-8	^[1]
Appearance	White crystalline solid	^[1]
Melting Point	Approximately 235 °C	^[1]

Molecular Structure

The molecular structure of 4-(4-Chlorophenyl)cyclohexanecarboxylic acid is fundamental to its chemical reactivity and utility.

Caption: Molecular structure of 4-(4-Chlorophenyl)cyclohexanecarboxylic acid.

Synthesis and Mechanistic Insights

The synthesis of 4-(4-Chlorophenyl)cyclohexanecarboxylic acid can be achieved through various routes. One common method involves the hydrolysis of its corresponding methyl ester. This process is a straightforward and high-yielding saponification reaction.

Experimental Protocol: Synthesis via Ester Hydrolysis

This protocol details the synthesis of 4-(4-chlorophenyl)cyclohexane-1-carboxylic acid from its methyl ester precursor.^[2]

Step 1: Reaction Setup

- To a 250 mL three-necked flask, add methyl 4-(4-chlorophenyl)cyclohexane-1-carboxylate (10.08 g, 0.04 mol).
- Add methanol (80 mL) and water (20 mL) to the flask.
- Rationale: The methanol/water mixture serves as the solvent system, ensuring the solubility of both the ester and the hydrolyzing agent.

Step 2: Saponification

- Add lithium hydroxide (3.60 g, 0.15 mol) to the reaction mixture.
- Stir the reaction at room temperature for 5 hours.
- Rationale: Lithium hydroxide is a strong base that acts as the nucleophile, attacking the electrophilic carbonyl carbon of the ester, leading to hydrolysis. The reaction is typically monitored by Thin Layer Chromatography (TLC) to determine completion.

Step 3: Acidification and Precipitation

- Upon reaction completion, adjust the pH of the solution to 1 using 1 N hydrochloric acid.
- Continue stirring for 30 minutes.
- Rationale: Acidification protonates the carboxylate salt formed in the previous step, rendering the carboxylic acid insoluble in the aqueous medium and causing it to precipitate out of the solution.

Step 4: Isolation and Purification

- Collect the precipitated solid by filtration.
- Wash the filter cake with water until the pH of the filtrate is ~5.

- Rationale: Washing with water removes any remaining salts and acid.
- Recrystallize the crude product from ethanol (60 mL) to yield the pure 4-(4-Chlorophenyl)cyclohexanecarboxylic acid.
- Rationale: Recrystallization is a purification technique that removes impurities by leveraging differences in solubility, resulting in a high-purity final product.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of 4-(4-Chlorophenyl)cyclohexanecarboxylic acid.

Analytical Characterization

Ensuring the purity and identity of the synthesized 4-(4-Chlorophenyl)cyclohexanecarboxylic acid is paramount. A suite of analytical techniques is employed for this purpose.

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful tool for assessing the purity of the final compound and for monitoring the progress of the synthesis reaction. A typical reverse-phase HPLC method would be developed to separate the product from any starting materials or byproducts.

Spectroscopic Analysis

- Infrared (IR) Spectroscopy: The IR spectrum of 4-(4-Chlorophenyl)cyclohexanecarboxylic acid would exhibit characteristic peaks for the O-H stretch of the carboxylic acid (a broad peak around 3000 cm^{-1}) and the C=O stretch of the carbonyl group (around 1700 cm^{-1}).
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the molecular structure by providing detailed information about the chemical

environment of the hydrogen and carbon atoms in the molecule.

Applications in Drug Development and Materials Science

The primary utility of 4-(4-Chlorophenyl)cyclohexanecarboxylic acid is as a high-value chemical building block.^[1]

- **Pharmaceuticals:** As previously mentioned, it is a critical intermediate in the synthesis of Atovaquone, an antimalarial agent.^[1] Its structural rigidity and defined stereochemistry are key to the drug's efficacy.
- **Materials Science:** The rigid core structure of this molecule makes it a valuable component in the synthesis of liquid crystals.^[1]

Conclusion

4-(4-Chlorophenyl)cyclohexanecarboxylic acid is a versatile and important molecule in synthetic chemistry. Its well-defined structure and physicochemical properties, coupled with established synthetic and analytical protocols, make it a reliable building block for the creation of complex and high-value products in the pharmaceutical and materials science industries. This guide provides a foundational understanding of this compound for researchers and professionals engaged in these fields.

References

- 1-(4-Chlorophenyl)-1-cyclohexane-carboxylic acid. NIST WebBook. Available at: [\[Link\]](#)
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Sources

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